

3-Cyclohexylpropionic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Cyclohexylpropionic acid

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An In-Depth Technical Guide to 3-Cyclohexylpropionic Acid: Properties, Synthesis, and Applications

Introduction

3-Cyclohexylpropionic acid (CAS No: 701-97-3), also known as 3-cyclohexanepropanoic acid, is a carboxylic acid derivative featuring a cyclohexyl group attached to a propionic acid backbone.^[1] This unique structure imparts a combination of lipophilicity and reactivity, establishing it as a versatile and valuable intermediate in diverse fields of chemical synthesis.^{[1][2]} For researchers and professionals in drug development, polymer science, and fine chemicals, a thorough understanding of its molecular characteristics and reactivity is paramount. This guide provides a comprehensive technical overview of 3-Cyclohexylpropionic acid, detailing its core attributes, physicochemical properties, synthesis pathways, key applications, and essential safety protocols.

Core Molecular Attributes

The foundational identity of any chemical compound lies in its molecular formula and weight. These parameters are critical for stoichiometric calculations in synthesis, analytical characterization, and registration in chemical databases.

- Molecular Formula: C₉H₁₆O₂^{[1][3][4][5][6]}
- Linear Formula: C₆H₁₁CH₂CH₂CO₂H

- Molecular Weight: 156.22 g/mol [\[1\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)

The structure consists of a saturated six-membered cyclohexane ring linked by a three-carbon chain to a carboxyl functional group.

Caption: 2D structure of 3-Cyclohexylpropionic acid.

Physicochemical Properties

The physical and chemical properties of 3-Cyclohexylpropionic acid dictate its behavior in reactions, its solubility in various media, and the conditions required for its storage and handling. It typically presents as a clear, colorless liquid.[\[1\]](#)[\[8\]](#)

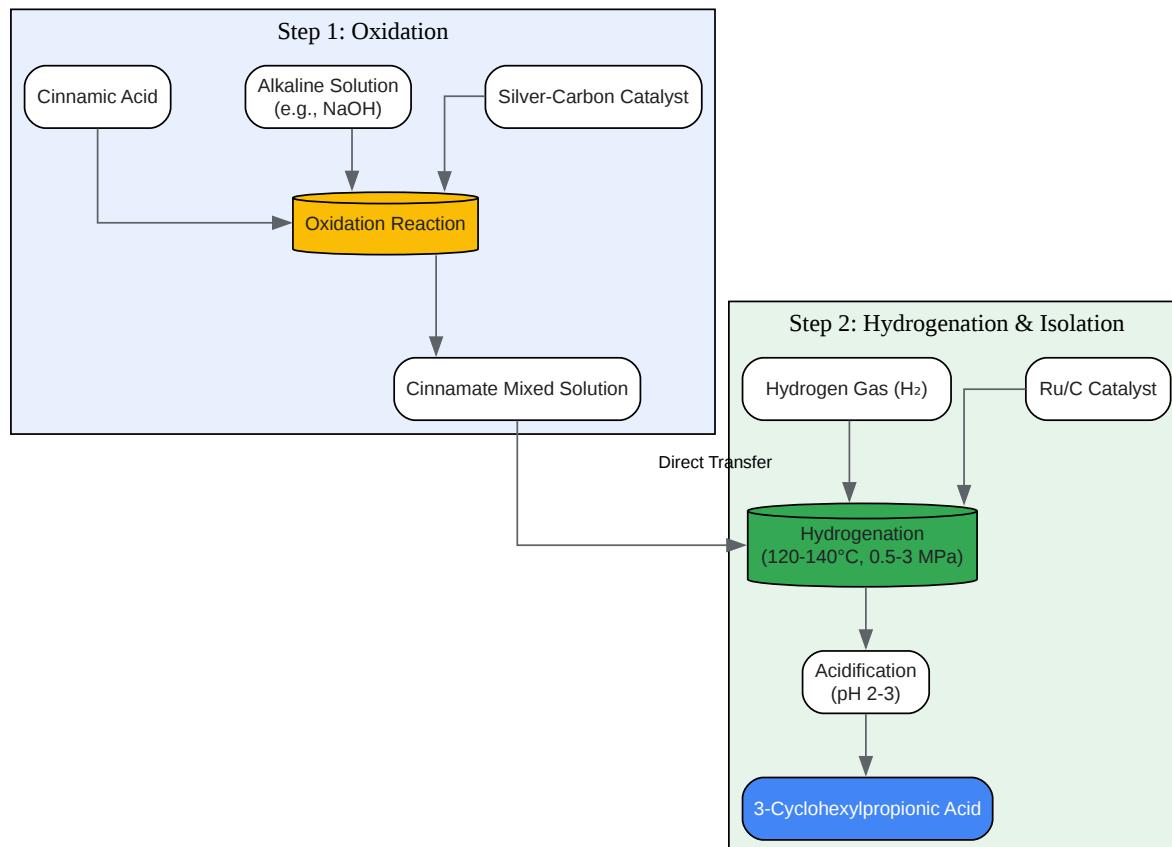
Property	Value	Source(s)
CAS Number	701-97-3	[1] [6] [8]
Appearance	Clear, colorless liquid	[1] [8]
Melting Point	14-18 °C	[1] [8]
Boiling Point	275.8 °C (lit.)	[1]
Density	0.912 g/mL at 25 °C (lit.)	[1]
Flash Point	130 °C (266 °F)	[9]
Refractive Index (n ₂₀ /D)	1.464 (lit.)	
Solubility	Insoluble in water; Soluble in chloroform, methanol	[10]
pKa	4.91 (at 25°C)	[10]

Synthesis Pathway

A notable and efficient method for synthesizing 3-Cyclohexylpropionic acid involves a two-step process starting from cinnamic acid.[\[11\]](#) This pathway is advantageous as it can achieve high yields (over 90%) and simplifies downstream processing by allowing the product of the first reaction to be used directly in the second.[\[11\]](#)

Step 1: Oxidation of Cinnamic Acid In an alkaline solution, cinnamic acid undergoes an oxidation reaction in the presence of a silver-carbon catalyst. This step prepares the molecule for the subsequent hydrogenation.

Step 2: Hydrogenation The resulting cinnamate mixed solution is then subjected to hydrogenation. This reaction is carried out under heat and pressure (e.g., 120-140°C, 0.5-3 MPa) using a Ruthenium-on-Carbon (Ru/C) catalyst.[\[11\]](#) This powerful catalytic system reduces both the aromatic ring and the alkene double bond of the original cinnamic acid structure, yielding the final saturated product. The filtrate is then acidified to isolate the 3-Cyclohexylpropionic acid.[\[11\]](#)



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Caption: Synthesis workflow of 3-Cyclohexylpropionic acid from Cinnamic acid.

Applications in Research and Drug Development

The bifunctional nature of 3-Cyclohexylpropionic acid makes it a valuable building block in several industries.

- **Pharmaceutical Synthesis:** It serves as a key starting material or intermediate in the synthesis of various pharmaceuticals.^[1] Its structure is incorporated into novel compounds targeting metabolic disorders and can be used to synthesize farnesyl transferase inhibitors, a class of anticancer agents.^{[1][4]} It is also used to create derivatives for studying enzymes like paraoxonase-1 (PON1).
- **Drug Delivery:** Research has shown that 3-Cyclohexylpropionic acid can act as a permeation enhancer, facilitating the oral delivery of drugs like cromolyn in rat models.^[10] This application is crucial for improving the bioavailability of medications that are otherwise poorly absorbed.
- **Flavor and Fragrance Industry:** It is a precursor for synthesizing esters with desirable scents, such as allyl cyclohexylpropionate, which is known for its pineapple-like fragrance.^{[4][10][11]}
- **Polymer Chemistry:** The compound is used to produce specialty polymers, where its incorporation can improve mechanical properties and thermal stability, making it suitable for high-performance materials.^[1]

Experimental Protocol: Synthesis of 3-Cyclohexylpropionyl Chloride

To illustrate its utility as a chemical intermediate, this section provides a standard laboratory protocol for converting 3-Cyclohexylpropionic acid to its corresponding acyl chloride, 3-cyclohexylpropionyl chloride. Acyl chlorides are highly reactive and are common precursors for the synthesis of esters and amides.

Objective: To synthesize 3-cyclohexylpropionyl chloride from 3-Cyclohexylpropionic acid using thionyl chloride (SOCl_2).

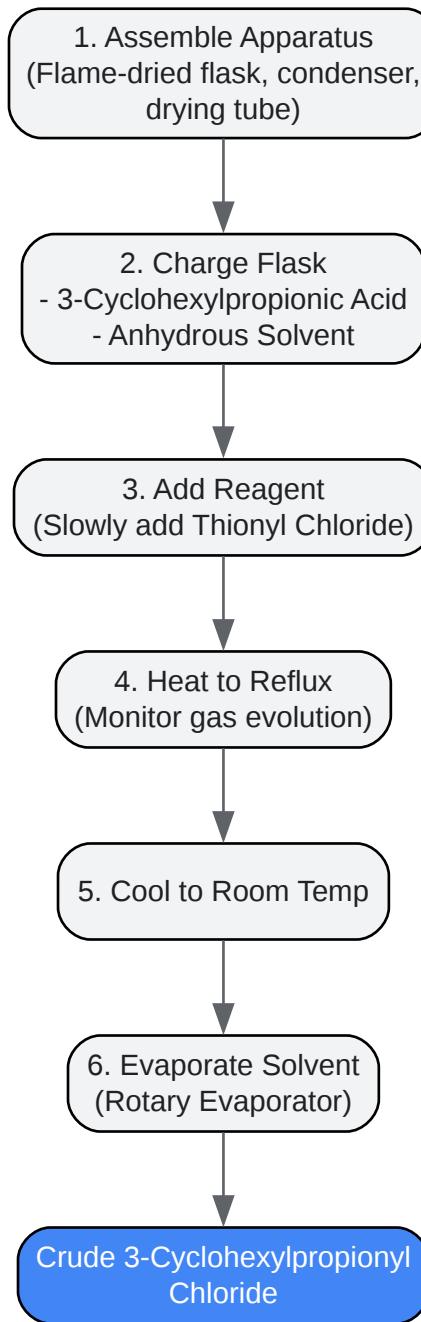
Materials:

- 3-Cyclohexylpropionic acid (1 equiv.)
- Thionyl chloride (SOCl_2 , 1.2-1.5 equiv.)
- Anhydrous dichloromethane (DCM) or toluene as solvent

- Round-bottom flask with a reflux condenser and drying tube
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

- Setup: Assemble a flame-dried round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a drying tube (filled with CaCl_2 or Drierite) under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Addition: Charge the flask with 3-Cyclohexylpropionic acid (1 equiv.) and the anhydrous solvent (e.g., DCM).
- Reaction Initiation: While stirring, slowly add thionyl chloride (1.2-1.5 equiv.) to the solution at room temperature. The addition may be exothermic.
- Reflux: Once the addition is complete, heat the reaction mixture to reflux (approx. 40°C for DCM). Monitor the reaction by observing the cessation of gas evolution (HCl and SO_2). The reaction is typically complete within 2-4 hours.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Purification: Remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator. The crude 3-cyclohexylpropionyl chloride is often used directly in the next step without further purification. If high purity is required, fractional distillation under vacuum can be performed.



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Caption: Experimental workflow for synthesizing 3-cyclohexylpropionyl chloride.

Safety, Handling, and Storage

Proper handling and storage are critical to ensure laboratory safety. 3-Cyclohexylpropionic acid is classified as a hazardous substance.

- Hazards:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[8]
 - H319: Causes serious eye irritation.[8]
 - May cause respiratory tract irritation.[4][8]
- Personal Protective Equipment (PPE):
 - Eyes: Wear appropriate chemical safety goggles or glasses as described by OSHA's eye and face protection regulations.[8][9]
 - Skin: Wear appropriate protective gloves and clothing to prevent skin exposure.[8][9]
 - Respiratory: Use with adequate ventilation. A respirator may be required if workplace conditions warrant it.[9]
- Handling: Wash hands and any exposed skin thoroughly after handling.[3][9] Avoid contact with eyes, skin, and clothing.[8] Do not ingest or inhale.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][8][9] Keep away from incompatible materials such as strong oxidizing agents.[3] For long-term stability, storage at 2-8°C is recommended.[1][6]

Conclusion

3-Cyclohexylpropionic acid is a fundamentally important chemical intermediate with a well-defined molecular profile. Its molecular weight of 156.22 g/mol and formula $C_9H_{16}O_2$ are the basis for its utility in quantitative chemical synthesis. The combination of a lipophilic cyclohexyl moiety and a reactive carboxylic acid group provides a versatile platform for constructing more complex molecules, driving innovation in pharmaceuticals, materials science, and the fragrance industry. Adherence to established safety and handling protocols is essential for harnessing its full potential in a research and development setting.

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